

3-Hydroxypicolinate: A Technical Guide to its Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: 3-Hydroxypicolinate

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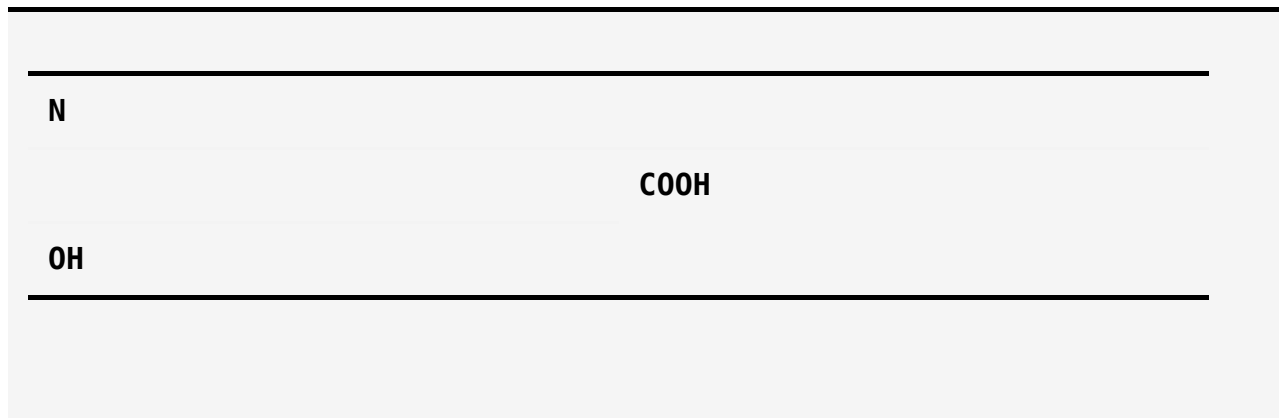
Introduction

3-Hydroxypicolinic acid, also known as 3-hydroxy-2-pyridinecarboxylic acid, is a pyridine derivative that has garnered significant interest in various scientific fields. Its unique structural features, including a carboxylic acid and a hydroxyl group on a pyridine ring, make it a versatile molecule with applications ranging from a matrix in mass spectrometry to a building block in the synthesis of bioactive compounds. This technical guide provides an in-depth overview of the chemical properties, structure, and known applications of **3-hydroxypicolinate**, with a focus on data relevant to researchers and professionals in drug development.

Chemical Structure

3-Hydroxypicolinic acid is a heterocyclic compound with the molecular formula $C_6H_5NO_3$. The structure consists of a pyridine ring substituted with a carboxylic acid group at the 2-position and a hydroxyl group at the 3-position.

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Caption: Chemical structure of 3-Hydroxypicolinic Acid.

Core Chemical Properties

The following table summarizes the key chemical and physical properties of 3-Hydroxypicolinic acid.

Property	Value	Source
IUPAC Name	3-hydroxypyridine-2-carboxylic acid	[1]
Molecular Formula	C ₆ H ₅ NO ₃	[1]
Molecular Weight	139.11 g/mol	[1]
CAS Number	874-24-8	[1]
Melting Point	208-212 °C	[2]
Boiling Point	~393.5 °C (estimated)	N/A
pKa (predicted)	1.14 ± 0.50	[3]
Appearance	Light yellow needles or white to off-white crystalline powder	[2][4]
Solubility	Soluble in water (0.25g in 10ml). Soluble in DMSO and acetonitrile.	[3][5]
InChI	InChI=1S/C6H5NO3/c8-4-2-1-3-7-5(4)6(9)10/h1-3,8H,(H,9,10)	[1]
SMILES	C1=CC(=C(N=C1)C(=O)O)O	[1]

Experimental Protocols

Synthesis of 3-Hydroxypicolinic Acid

While various synthetic routes exist, a common laboratory-scale synthesis is not extensively detailed in a single protocol in the searched literature. However, a biosynthetic pathway has been fully reconstituted in vitro.[6] This enzymatic synthesis starts from L-lysine and involves three key enzymes: an L-lysine 2-aminotransferase, a two-component monooxygenase, and a FAD-dependent dehydrogenase.[6] The process involves the C-3 hydroxylation of piperidine-2-carboxylic acid followed by tautomerization.[6]

For chemical synthesis, one reported method involves the oxidation of 3-amino-2-picoline. Another approach starts from 2-chloro-3-hydroxypyridine. A multi-step synthesis starting from 2-Pyridinecarboxaldehyde has also been reported, involving oxidation with quinolinium dichromate in acetic acid.[7] A detailed, standardized protocol for these methods would require further optimization and validation in a laboratory setting.

Use as a MALDI Matrix

3-Hydroxypicolinic acid is widely used as a matrix for the analysis of oligonucleotides and other biomolecules by Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometry.[2][8]

Protocol for MALDI Matrix Preparation:

- **Stock Solution:** Prepare a saturated solution of 3-Hydroxypicolinic acid in a 1:1 (v/v) mixture of acetonitrile and water.
- **Working Solution:** The working solution can be prepared by diluting the stock solution with the same solvent system. The final concentration may need to be optimized depending on the analyte.
- **Sample Preparation:**
 - **Dried-Droplet Method:** Mix the analyte solution with the matrix solution in a 1:1 ratio. Spot 1-2 μL of the mixture onto the MALDI target plate and allow it to air dry at room temperature.
 - **Thin-Layer Method:** First, apply a thin layer of the matrix solution to the target plate and allow it to crystallize. Then, apply a small volume of the analyte solution on top of the matrix layer and let it dry.

Biological Activity and Signaling Pathways

Currently, there is limited direct evidence in the scientific literature detailing the specific signaling pathways modulated by **3-Hydroxypicolinate** itself in the context of drug development. However, its ability to form stable complexes with various metal ions has been explored for potential therapeutic applications.

Metal Complexes and Biological Activity

3-Hydroxypicolinate acts as a bidentate ligand, coordinating with metal ions through the nitrogen of the pyridine ring and the oxygen of the deprotonated carboxylic group. These metal complexes have shown a range of biological activities:

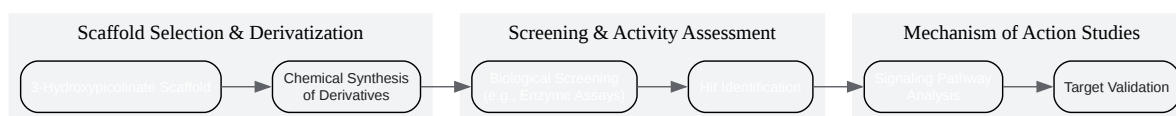
- **Cytotoxic and Antimycobacterial Activity:** Copper (II) complexes of 3-hydroxypicolinic acid have demonstrated cytotoxic and antimycobacterial properties.[9][10] The exact mechanism of action and the signaling pathways involved have not been fully elucidated but are likely related to the complex's ability to interact with biological macromolecules.
- **Insulin-Mimetic Activity:** Certain metal complexes of **3-hydroxypicolinate** have been investigated for their insulin-mimetic activities.[11] It is suggested that the **3-hydroxypicolinate** ligand acts as a carrier for the metal ion, which is responsible for the biological effect.[11] The specific signaling pathways in insulin metabolism that these complexes may interact with require further investigation.

Role as a Scaffold in Drug Design

The pyridine ring is a well-established "privileged scaffold" in medicinal chemistry, appearing in numerous approved drugs.[12] The presence of both a hydroxyl and a carboxylic acid group on the **3-hydroxypicolinate** scaffold provides multiple points for chemical modification, making it an attractive starting point for the design and synthesis of novel drug candidates.[4][13] Its ability to chelate metal ions can also be exploited in the design of metallodrugs.[14][15][16]

Logical Relationships and Experimental Workflows

The following diagram illustrates a simplified workflow for investigating the potential of **3-hydroxypicolinate** derivatives in drug discovery.



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Caption: Drug discovery workflow using **3-hydroxypicolinate**.

Conclusion

3-Hydroxypicolinic acid is a molecule with well-defined chemical and physical properties and established applications, most notably as a matrix in MALDI mass spectrometry. While its direct role in specific biological signaling pathways is not yet well-documented, its structural features and ability to form bioactive metal complexes make it a compound of interest for further investigation in drug discovery and development. Future research should focus on elucidating the mechanisms of action of its biologically active derivatives and complexes to fully realize its therapeutic potential.

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